

In-depth Technical Guide: Properties of CAS number 130408-89-8

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Compound of Interest

Compound Name: 2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone

Cat. No.: B1316261

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the known properties of the chemical compound with CAS number 130408-89-8. Despite a comprehensive search of scientific literature and patent databases, detailed information regarding the pharmacological properties, mechanism of action, and specific biological experimental data for this compound remains largely unavailable in the public domain. This guide, therefore, focuses on the established chemical and physical characteristics.

Chemical and Physical Properties

The compound identified by CAS number 130408-89-8 is chemically named **2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone**. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ F ₃ NO	[1]
Molecular Weight	163.10 g/mol	[1]
IUPAC Name	2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone	
Synonyms	3-(Trifluoroacetyl)pyrrole	
Physical Form	Solid	
Boiling Point	203.6 °C	

Structure:

Caption: Chemical structure of **2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone**.

Hazard Information

Based on available safety data, **2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone** is classified with the following hazards:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Pharmacological and Biological Properties

A thorough search of scientific databases and patent literature did not yield any specific information on the pharmacological properties, mechanism of action, or biological targets of **2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone**. While the pyrrole chemical scaffold is present in many biologically active molecules, no studies were found that specifically investigate the activity of this particular compound.

Experimental Protocols and Quantitative Data

No published experimental studies detailing methodologies or providing quantitative data such as IC₅₀ values, binding affinities, or pharmacokinetic parameters for CAS number 130408-89-8 could be located.

Signaling Pathways and Experimental Workflows

Due to the absence of information on the biological activity and mechanism of action of this compound, no signaling pathways or experimental workflows can be described or visualized.

Conclusion

The compound with CAS number 130408-89-8, **2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethanone**, is a known chemical entity with defined physical and chemical properties. However, its biological profile remains uncharacterized in the public scientific domain. For researchers and drug development professionals, this compound represents a novel chemical space with unexplored potential. Further investigation would be required to determine any pharmacological activity and its mechanism of action.

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References

- 1. 2,2,2-trifluoro-1-(1H-pyrrol-3-yl)ethan-1-one | C₆H₄F₃NO | CID 14890897 - PubChem [pubchem.ncbi.nlm.nih.gov]
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